

Application Note: Synthesis of Agrochemical Intermediates Using CAS 1378689-13-4

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)-3-(trifluoromethyl)pyridin-2-ol

Cat. No.: B12287517

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Executive Summary

The incorporation of trifluoromethyl (

) groups into pyridine rings has become a cornerstone strategy in modern agrochemical design, enhancing metabolic stability and lipophilicity. CAS 1378689-13-4, identified as 5-(hydroxymethyl)-3-(trifluoromethyl)pyridin-2(1H)-one, represents a critical "advanced intermediate." Its unique substitution pattern—combining a nucleophilic pyridone core with a reactive hydroxymethyl handle and a lipophilic fluorinated moiety—makes it a versatile building block for next-generation fungicides (e.g., SDHIs) and herbicides (e.g., PDS inhibitors).

This guide provides a validated workflow for the synthesis, functionalization, and quality control of this intermediate, focusing on its conversion into electrophilic scaffolds suitable for coupling reactions.

Chemical Profile & Strategic Value

Property	Specification
CAS Number	1378689-13-4
Chemical Name	5-(hydroxymethyl)-3-(trifluoromethyl)pyridin-2(1H)-one
Molecular Formula	
Molecular Weight	193.12 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DMF; Sparingly soluble in water
Key Functionality	3-CF ₃ : Increases biological half-life.5-CH ₂ OH: Versatile handle for etherification, oxidation, or halogenation.2-Oxo: Tautomeric center allowing - or -alkylation/chlorination.

Strategic Relevance in Agrochemicals

This intermediate serves as a precursor to 2-chloro-5-(chloromethyl)-3-(trifluoromethyl)pyridine, a structural motif found in several proprietary developmental candidates. The 3-position

group is critical for binding affinity in active sites of fungal succinate dehydrogenase (SDH) and insect nicotinic acetylcholine receptors.

Synthetic Pathways & Mechanism[1]

The synthesis and utilization of CAS 1378689-13-4 involve two critical phases: Formation (from ester precursors) and Activation (conversion to electrophilic coupling partners).

Pathway A: Synthesis of CAS 1378689-13-4

The most robust industrial route involves the selective reduction of the corresponding carboxylic ester. Direct formylation of the pyridone ring is often low-yielding due to electron deficiency caused by the

group.

Mechanism:

- Precursor: Ethyl 6-oxo-5-(trifluoromethyl)-1,6-dihydropyridine-3-carboxylate.
- Reduction: Chemoselective reduction of the ester moiety using Sodium Borohydride () in the presence of (to activate the borohydride) or Lithium Aluminum Hydride () under controlled conditions to avoid reducing the lactam carbonyl.

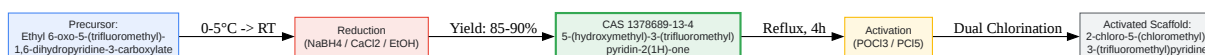
Pathway B: Downstream Functionalization (Activation)

To utilize CAS 1378689-13-4 in convergent synthesis, it is typically converted to the 2-chloro-5-(chloromethyl) derivative via a "one-pot" chlorination/deoxychlorination sequence.

Mechanism:

- Aromatization: Treatment with converts the 2-pyridone to a 2-chloropyridine.
- Substitution: The hydroxyl group is simultaneously converted to a chloride, yielding a highly reactive benzylic-like electrophile.

Visual Workflow (Graphviz)



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Caption: Synthetic workflow for the generation and activation of CAS 1378689-13-4.

Detailed Experimental Protocols

Protocol 1: Synthesis of CAS 1378689-13-4 (Ester Reduction)

Objective: Selective reduction of the ester group without affecting the lactam ring or integrity.

Materials:

- Ethyl 6-oxo-5-(trifluoromethyl)-1,6-dihydropyridine-3-carboxylate (1.0 eq)
- Sodium Borohydride (
, 3.0 eq)
- Calcium Chloride (
, 1.5 eq)
- Ethanol (Absolute, 10 V)
- THF (Anhydrous, 5 V)

Procedure:

- Preparation: In a clean, dry 3-neck round-bottom flask equipped with a nitrogen inlet and thermometer, dissolve the ester precursor (10 g, 42.5 mmol) in a mixture of Ethanol (100 mL) and THF (50 mL).
- Activation: Cool the solution to 0°C. Add
(7.1 g, 63.8 mmol) in portions. Stir for 15 minutes.
- Reduction: Slowly add
(4.8 g, 127.5 mmol) portion-wise over 30 minutes, maintaining internal temperature
. (Caution: Hydrogen gas evolution).

- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1) or HPLC.[1]
- Quenching: Cool to 0°C. Carefully quench with saturated solution (50 mL).
- Workup: Evaporate volatiles under reduced pressure. Dilute the residue with water (100 mL) and adjust pH to ~5-6 with 1N HCl. Extract with Ethyl Acetate ().
- Purification: Dry organic layers over , filter, and concentrate. Recrystallize the crude solid from Ethanol/Heptane to yield CAS 1378689-13-4.
 - Target Yield: 85-92%
 - Purity: >98% (HPLC)[2]

Protocol 2: Activation to 2-Chloro-5-(chloromethyl)-3-(trifluoromethyl)pyridine

Objective: Conversion of the intermediate into a dual-electrophile for coupling.

Materials:

- CAS 1378689-13-4 (1.0 eq)
- Phosphorus Oxychloride (, 5.0 eq)
- Phosphorus Pentachloride (, 1.1 eq)
- Acetonitrile (Solvent, 5 V)

Procedure:

- Setup: Charge CAS 1378689-13-4 (5.0 g, 25.9 mmol) and (5.9 g, 28.5 mmol) into a flask.
- Addition: Add (25 mL) carefully.
- Reaction: Heat the mixture to reflux (105-110°C) for 4–6 hours. The suspension should become a clear solution.
- Workup: Cool to room temperature. Remove excess via vacuum distillation.
- Quenching: Pour the residue onto crushed ice (100 g) with vigorous stirring. (Caution: Exothermic hydrolysis).
- Extraction: Extract with Dichloromethane (DCM,). Wash combined organics with saturated and brine.
- Isolation: Dry over , concentrate to yield the crude oil. Purification via silica gel chromatography (Hexane/EtOAc 9:1) yields the activated intermediate.

Process Optimization & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield in Reduction	Incomplete activation of borohydride.	Ensure is finely ground and anhydrous. Increase reaction time.
Over-Reduction	Reduction of the lactam ring.	Strictly control temperature (). Do not use in refluxing ether.
Incomplete Chlorination	Moisture in reagents.	Use fresh and distill before use. Ensure anhydrous conditions.
Product Decomposition	Acid sensitivity during workup.	Neutralize the aqueous quench immediately with before extraction.

Safety & Handling

- **Fluorinated Compounds:** Thermal decomposition of trifluoromethyl compounds may release toxic HF gas. All reactions involving heating $>100^{\circ}\text{C}$ should be vented through a caustic scrubber.
- **Phosphorus Oxychloride:** Highly corrosive and reacts violently with water. Use full PPE (face shield, chemical resistant gloves) and work in a fume hood.
- CAS 1378689-13-4: Treat as a potential irritant. Avoid dust inhalation.

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